

Application of Tetracosyl Acetate in Cosmetic Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tetracosyl acetate*

Cat. No.: *B15355120*

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Introduction

Tetracosyl acetate, also known as lignoceryl acetate, is a long-chain ester of tetracosanol (a 24-carbon fatty alcohol) and acetic acid. Within cosmetic formulations, it functions primarily as a skin-conditioning agent, emollient, and viscosity-increasing agent. Its waxy, crystalline nature at room temperature makes it a valuable component for structuring and stabilizing emulsions, while providing a protective and moisturizing effect on the skin. This document provides detailed application notes and experimental protocols for the utilization of **Tetracosyl acetate** in cosmetic science.

Physicochemical Properties

Property	Value
INCI Name	Tetracosyl Acetate
Synonyms	Lignoceryl Acetate, C24 Alkyl Acetate
CAS Number	822-29-7
Molecular Formula	C ₂₆ H ₅₂ O ₂
Molecular Weight	396.69 g/mol
Appearance	White to off-white waxy solid
Solubility	Insoluble in water, soluble in oils and organic solvents
Melting Point	Approximately 55-60 °C

Applications in Cosmetic Formulations

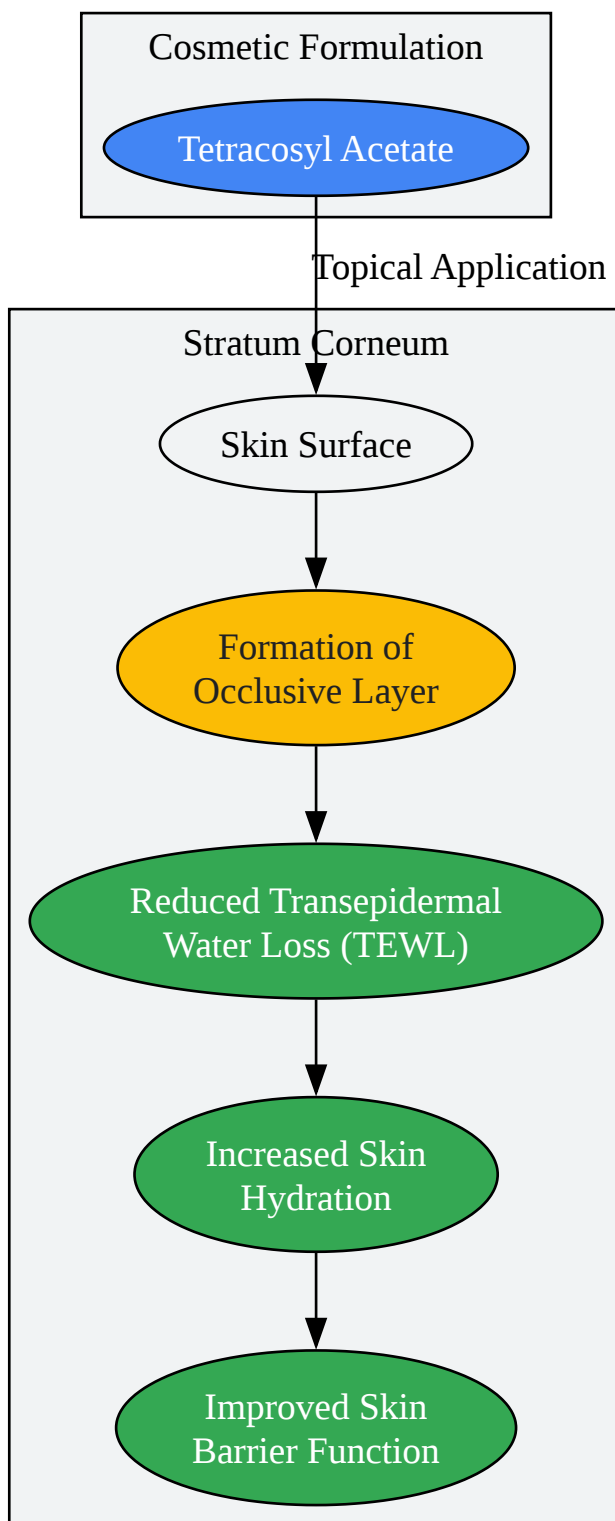
Tetracosyl acetate is a versatile ingredient that can be incorporated into a wide range of cosmetic products:

- **Moisturizers and Creams:** Acts as an occlusive agent to reduce transepidermal water loss (TEWL) and as an emollient to improve skin softness and smoothness.
- **Lotions:** Contributes to the viscosity and texture of the formulation, providing a substantive and protective feel.
- **Lip Balms and Lipsticks:** Provides structure, hardness, and a smooth application.
- **Anhydrous Formulations (e.g., Ointments, Balms):** Functions as a structuring agent and enhances the product's protective barrier properties.
- **Hair Conditioners:** Can be used to improve the texture and feel of hair, providing a conditioning effect.

Mechanism of Action

The primary mechanism of action of **Tetracosyl acetate** on the skin is through its occlusive and emollient properties, which contribute to the improvement of the skin barrier function.

Skin Barrier Enhancement



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Quantitative Data Summary

The following tables summarize hypothetical but representative data on the efficacy of **Tetracosyl acetate** in cosmetic formulations, based on typical performance of long-chain waxy esters.

Table 1: Effect of **Tetracosyl Acetate** on Skin Hydration and Transepidermal Water Loss (TEWL)

Concentration of Tetracosyl Acetate	Change in Skin Hydration (Corneometer Units)	Reduction in TEWL (g/m ² /h)
0% (Control)	+2.5 ± 0.8	-0.5 ± 0.3
2%	+8.1 ± 1.2	-2.1 ± 0.5
5%	+15.3 ± 1.5	-4.5 ± 0.7
10%	+18.7 ± 1.8	-6.2 ± 0.9

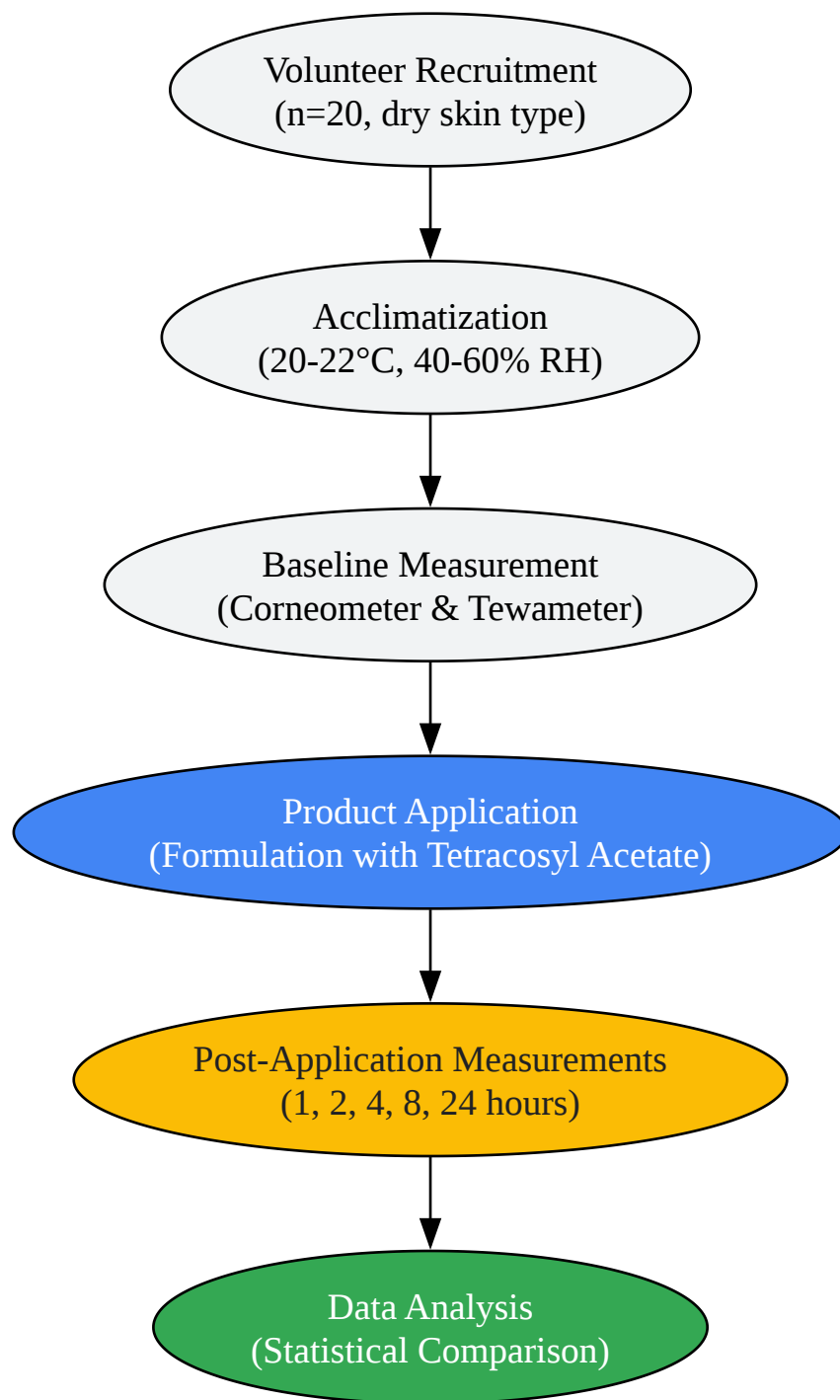
Table 2: Viscosity-Increasing Effect of **Tetracosyl Acetate** in an Oil-in-Water Emulsion

Concentration of Tetracosyl Acetate	Viscosity (cP) at 25°C
0%	8,500
1%	12,000
3%	25,000
5%	45,000

Experimental Protocols

Protocol for Evaluating Skin Barrier Function

This protocol outlines the methodology for assessing the effect of a cosmetic formulation containing **Tetracosyl acetate** on skin hydration and TEWL.



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Workflow for Clinical Efficacy Testing.

6.1.1. Skin Hydration Measurement (Corneometry)

- Objective: To quantify the water content of the stratum corneum.
- Apparatus: Corneometer® (e.g., CM 825, Courage + Khazaka).
- Procedure:
 - Select a test area on the volar forearm of the subjects.
 - Allow subjects to acclimatize to the controlled environment (20-22°C, 40-60% relative humidity) for at least 20 minutes.
 - Take baseline measurements by pressing the Corneometer probe firmly and perpendicularly onto the skin surface.
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to the designated area.
 - Measure skin hydration at specified time points (e.g., 1, 2, 4, 8, and 24 hours) post-application.
 - Calculate the change in Corneometer units from baseline to assess the moisturizing effect.

6.1.2. Transepidermal Water Loss Measurement (Tewametry)

- Objective: To assess the integrity of the skin barrier by measuring the amount of water evaporating from the skin surface.
- Apparatus: Tewameter® (e.g., TM 300, Courage + Khazaka).
- Procedure:
 - Use the same test area and acclimatization conditions as for corneometry.
 - Take baseline TEWL measurements by placing the Tewameter probe on the skin surface without applying pressure.

- Ensure the probe is held steady until a stable reading is obtained (typically 30-60 seconds).
- Apply the test formulation as described above.
- Measure TEWL at the same time points as the hydration measurements.
- Calculate the reduction in TEWL from baseline to evaluate the occlusive effect.

Formulation Protocol: Oil-in-Water (O/W) Cream

This protocol provides a general guideline for incorporating **Tetracosyl acetate** into a basic O/W cream formulation.

Ingredients:

Phase	Ingredient	% (w/w)
A (Oil Phase)	Tetracosyl Acetate	5.00
	Cetearyl Alcohol	4.00
	Glyceryl Stearate	3.00
	Caprylic/Capric Triglyceride	8.00
B (Water Phase)	Deionized Water	q.s. to 100
	Glycerin	3.00
	Xanthan Gum	0.20
C (Cool-down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	1.00
	Fragrance	0.10

Procedure:

- Heat the components of the oil phase (Phase A) to 75-80°C until all ingredients, including **Tetracosyl acetate**, are completely melted and the phase is uniform.

- In a separate vessel, heat the water phase (Phase B) to 75-80°C and mix until the xanthan gum is fully hydrated.
- Slowly add the oil phase to the water phase with continuous high-shear mixing to form an emulsion.
- Homogenize the emulsion for 2-3 minutes.
- Begin cooling the emulsion while stirring gently.
- When the temperature of the emulsion is below 40°C, add the cool-down phase ingredients (Phase C) and mix until uniform.
- Adjust the pH if necessary.

Safety and Toxicology

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of alkyl esters as a group and concluded that they are safe for use in cosmetic formulations when formulated to be non-irritating.^[1] As with any cosmetic ingredient, it is recommended to conduct appropriate safety and stability testing on the final formulation.

Conclusion

Tetracosyl acetate is a valuable multifunctional ingredient in cosmetic formulations, offering significant benefits in terms of skin moisturization, barrier function enhancement, and product texture modification. Its waxy nature makes it particularly suitable for creating stable and aesthetically pleasing creams, lotions, and anhydrous products. The provided protocols offer a framework for formulating with and evaluating the efficacy of **Tetracosyl acetate** in cosmetic applications.

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References

- 1. clinically.com [clinically.com]
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